

# Preparation of PNU-142633 Stock Solution in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: **PNU-142633**

Cat. No.: **B1678925**

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This document provides a detailed protocol for the preparation of a stock solution of **PNU-142633**, a selective 5-HT1D receptor agonist, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

## Introduction

**PNU-142633** is a high-affinity 5-HT1D receptor agonist investigated for its potential in treating migraine.<sup>[1][2]</sup> Accurate preparation of stock solutions is the first critical step in any in vitro or in vivo study involving this compound. DMSO is a common solvent for **PNU-142633**, with a reported solubility of up to 100 mM.<sup>[3]</sup> This document outlines the necessary materials, safety precautions, and a step-by-step procedure for preparing a concentrated stock solution.

## Physicochemical Data

A summary of the key physicochemical properties of **PNU-142633** is presented in the table below. These values are essential for accurate calculations and solution preparation.

Parameter	Value	Reference
Molecular Weight	422.53 g/mol	[4]
Chemical Formula	C <sub>24</sub> H <sub>30</sub> N <sub>4</sub> O <sub>3</sub>	[4]
CAS Number	187665-65-2	[1][4]
Solubility in DMSO	Up to 100 mM	[3]
Purity	≥98%	

## Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of **PNU-142633** in DMSO. This concentration is a practical starting point for subsequent dilutions to working concentrations for various experimental assays.

## Materials

- **PNU-142633** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

## Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact with **PNU-142633** and DMSO.

- Consult the Safety Data Sheet (SDS) for **PNU-142633** and DMSO before handling.

## Step-by-Step Procedure

- Equilibrate **PNU-142633**: Allow the vial of **PNU-142633** powder to reach room temperature before opening to prevent condensation of moisture.
- Weigh **PNU-142633**: Tare a sterile microcentrifuge tube or vial on a calibrated analytical balance. Carefully weigh the desired amount of **PNU-142633** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.225 mg of **PNU-142633**.
- Calculate Required DMSO Volume: Use the following formula to calculate the volume of DMSO needed:

Volume (L) = Mass (g) / (Molecular Weight ( g/mol ) x Desired Concentration (mol/L))

For 4.225 mg of **PNU-142633** to make a 10 mM solution: Volume (L) =  $0.004225 \text{ g} / (422.53 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.001 \text{ L} = 1 \text{ mL}$

- Dissolve **PNU-142633**: Add the calculated volume of DMSO to the tube or vial containing the **PNU-142633** powder.
- Ensure Complete Dissolution: Vortex the solution for 1-2 minutes until the powder is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber vials to avoid repeated freeze-thaw cycles.

## Stock Solution Preparation Table

The following table provides pre-calculated volumes of DMSO for preparing various concentrations of **PNU-142633** stock solutions.[\[3\]](#)

Desired Concentration	Mass of PNU-142633	Volume of DMSO to Add
1 mM	1 mg	2.37 mL
5 mM	1 mg	0.47 mL
10 mM	1 mg	0.24 mL
50 mM	1 mg	0.05 mL
1 mM	5 mg	11.83 mL
5 mM	5 mg	2.37 mL
10 mM	5 mg	1.18 mL
50 mM	5 mg	0.24 mL

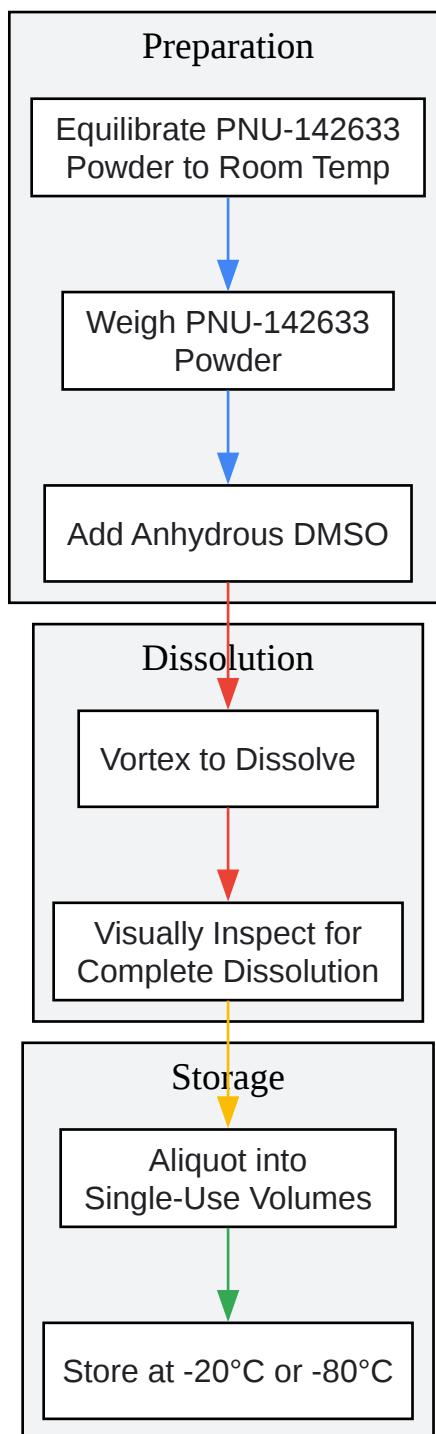
## Storage and Stability

Proper storage is critical to maintain the integrity of the **PNU-142633** stock solution.

- Powder: Store at 4°C for up to 2 years or at -20°C for up to 3 years.[3]
- Stock Solution in DMSO: Store aliquots at -20°C for up to 2 weeks or at -80°C for up to 3 months.[3] Avoid repeated freeze-thaw cycles.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **PNU-142633** stock solution.



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Caption: Workflow for **PNU-142633** Stock Solution Preparation.

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## References

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